

An In-depth Technical Guide to the Chemical and Physical Properties of Cyclothiazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclothiazide

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Abstract

Cyclothiazide is a benzothiadiazide diuretic with a multifaceted pharmacological profile. Beyond its established role in the management of hypertension and edema, it is a potent positive allosteric modulator of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors, and a negative allosteric modulator of GABAA receptors. This guide provides a comprehensive overview of the chemical and physical properties of **Cyclothiazide**, its mechanisms of action, and detailed experimental protocols for its characterization. The information is intended to support further research and development efforts involving this compound.

Chemical and Physical Properties

Cyclothiazide is a white to off-white crystalline powder.^[1] Its fundamental chemical and physical properties are summarized in the table below.

| Property | Value | Reference |
|------------------|--|--------------|
| IUPAC Name | 3-(bicyclo[2.2.1]hept-5-en-2-yl)-6-chloro-1,1-dioxo-1,2,3,4-tetrahydro-1λ ⁶ ,2,4-benzothiadiazine-7-sulfonamide | [2] |
| Chemical Formula | C ₁₄ H ₁₆ ClN ₃ O ₄ S ₂ | [3] |
| Molecular Weight | 389.9 g/mol | [3] |
| CAS Number | 2259-96-3 | [2] |
| Melting Point | 229-234 °C | [3] |
| Solubility | - Water: Practically insoluble- Methanol: 36 mg/mL- Ethanol: Soluble to 25 mM- DMSO: 100 mM (38.99 mg/mL)- Acetone: Freely soluble- Ethyl Acetate: Freely soluble- Chloroform: Practically insoluble- Ether: Practically insoluble | [1][3][4][5] |
| pKa | 10.7 (in water) | [3] |
| LogP | 1.95 | [3] |

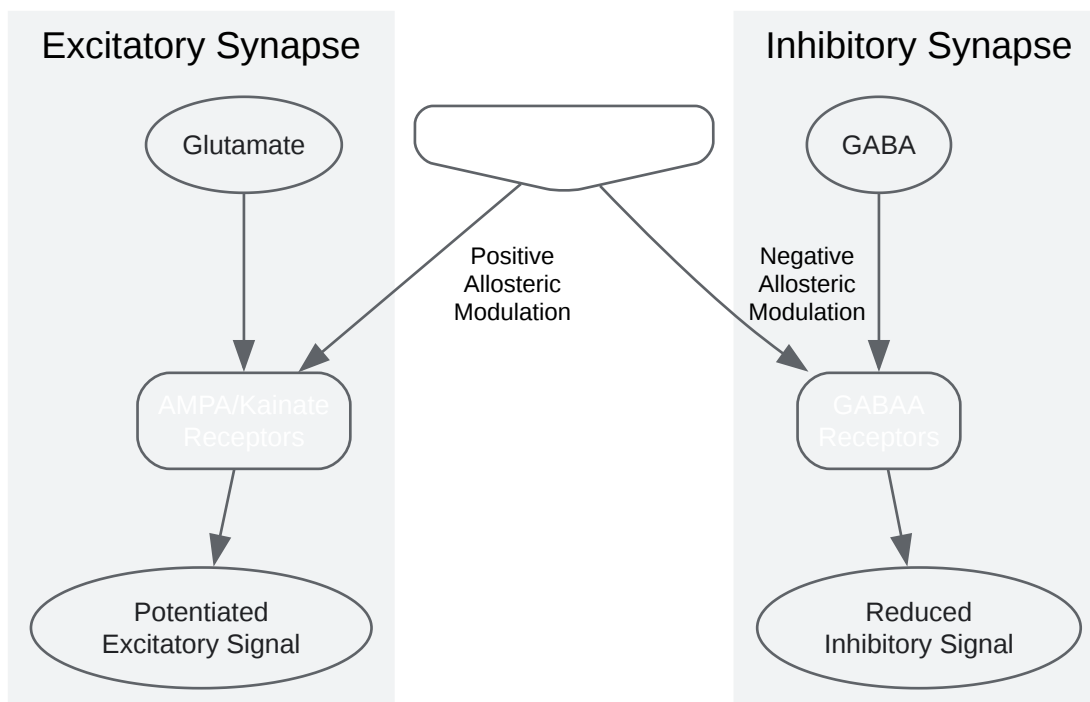
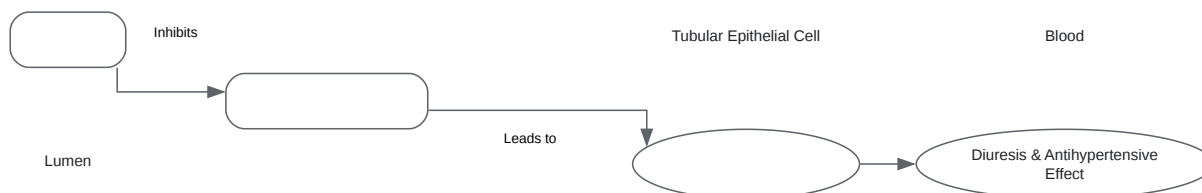
Pharmacological Mechanisms of Action

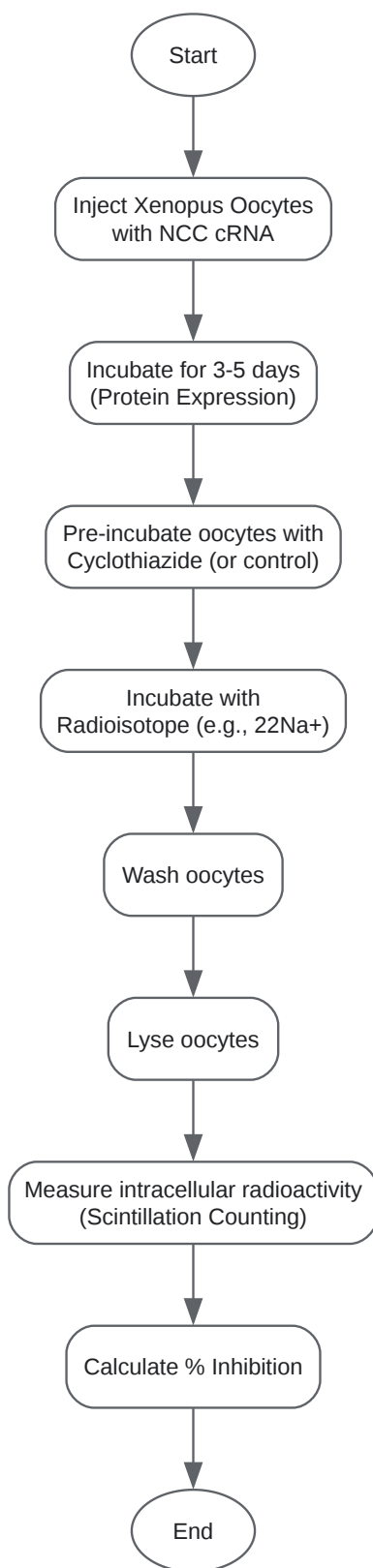
Cyclothiazide exhibits a range of pharmacological activities, primarily centered on its effects on ion transport in the kidneys and its modulation of neurotransmitter receptors in the central nervous system.

Diuretic and Antihypertensive Effects

As a thiazide diuretic, **Cyclothiazide** exerts its primary effect on the distal convoluted tubule of the nephron. It inhibits the sodium-chloride (Na⁺-Cl⁻) cotransporter, leading to increased excretion of sodium, chloride, and water.[3] This diuretic action contributes to its

antihypertensive properties by reducing blood volume. Additionally, the antihypertensive mechanism may involve the inhibition of carbonic anhydrases in vascular smooth muscle and the activation of large-conductance calcium-activated potassium (KCa) channels, leading to vasodilation.[3]





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Cyclothiazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669527#chemical-and-physical-properties-of-cyclothiazide]

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